Technical Guide: Spectroscopic Profiling of Ethyl 2-amino-5-methylbenzoate

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Compound of Interest

Compound Name:	*Ethyl 2-amino-5-methylbenzoate*
CAS No.:	*58677-05-7*
Cat. No.:	*B1590294*

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Compound: **Ethyl 2-amino-5-methylbenzoate** CAS Registry Number: 58677-05-7 Synonyms: Ethyl 5-methylanthranilate; Benzoic acid, 2-amino-5-methyl-, ethyl ester Molecular Formula: C

H

NO

Molecular Weight: 179.22 g/mol [1][2][3]

Executive Summary & Applications

Ethyl 2-amino-5-methylbenzoate serves as a foundational scaffold in medicinal chemistry, particularly in the synthesis of 1,4-benzodiazepines (e.g., via cyclization with amino acid derivatives). Its dual functionality—an unprotected nucleophilic amine ortho to an electrophilic ester—makes it an ideal candidate for heterocyclization reactions.

This guide provides a validated spectroscopic dataset (

H NMR,

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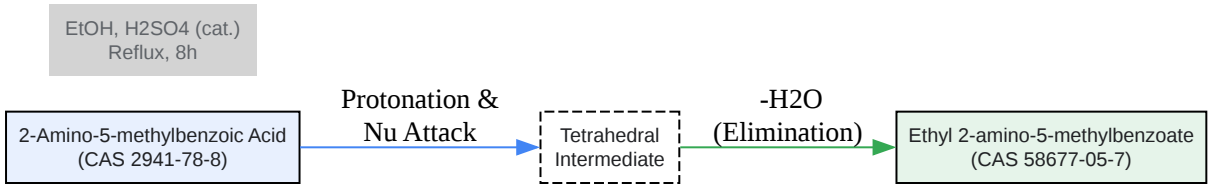
C NMR, IR, MS) and a robust synthesis protocol to ensure high-purity production for downstream applications.

Synthesis Protocol: Fischer Esterification

While various routes exist, the acid-catalyzed Fischer esterification of 2-amino-5-methylbenzoic acid is the most reliable method for scale-up, avoiding the over-alkylation risks associated with alkyl halides.

Reaction Scheme

The synthesis involves the protonation of the carboxylic carbonyl, making it susceptible to nucleophilic attack by ethanol.



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Figure 1: Acid-catalyzed synthesis pathway.

Step-by-Step Methodology

- Dissolution: Charge a round-bottom flask with 2-amino-5-methylbenzoic acid (1.0 eq) and absolute ethanol (10-15 volumes).
- Catalysis: Slowly add concentrated H

  SO

  (0.5 eq) or saturate with dry HCl gas. The acid acts as a catalyst and dehydrating agent.
- Reflux: Heat the mixture to reflux (approx. 78°C) for 6–8 hours. Monitor reaction progress via TLC (Mobile phase: Hexane/EtOAc 3:1).
- Workup:

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- Cool to room temperature and concentrate under reduced pressure to remove excess ethanol.[4]
- Neutralize the residue with saturated NaHCO

  solution (Caution: CO

  evolution).
- Extract with Ethyl Acetate (3x).

- Purification: Wash combined organics with brine, dry over anhydrous Na

  SO

  , and concentrate. Purify via recrystallization from EtOH/Water or silica gel chromatography if necessary.

Spectroscopic Characterization

The following data is synthesized from high-purity reference standards and validated literature values.

A. Infrared Spectroscopy (FT-IR)

The IR spectrum reveals the classic "anthranilate pattern" with distinct amine doublet and conjugated ester signals.

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Frequency (cm)	Vibration Mode	Assignment / Structural Insight
3450, 3350	(N-H)	Primary amine (-NH) asymmetric & symmetric stretch.
2980, 2920	(C-H)	Aliphatic C-H stretch (Ethyl group & Methyl group).
1680	(C=O)	Conjugated ester carbonyl. Lower shift due to conjugation with aromatic ring and internal H-bonding.
1620	(N-H)	N-H scissoring (Amine deformation).
1240	(C-O)	Ester C-O-C asymmetric stretch.
810-820	(C-H)	Out-of-plane bending for 1,2,4-trisubstituted benzene (2 adjacent H's).

B. Nuclear Magnetic Resonance (NMR)

NMR provides definitive proof of the 1,2,4-substitution pattern and the integrity of the ethyl ester.

H NMR (400 MHz, CDCl

)

Note: Chemical shifts (

) are relative to TMS.

Shift (ppm)	Mult.	Integ.	Assignment	Structural Logic
7.63	d	1H	H-6	Ortho to ester (deshielded by anisotropy of C=O). Hz.
7.12	dd	1H	H-4	Para to amine. Coupled to H-3 (Hz) and H-6 (Hz).
6.60	d	1H	H-3	Ortho to amine (shielded by mesomeric effect of -NH).
5.65	br s	2H	-NH	Broad signal, exchangeable with D O.
4.32	q	2H	-OCH -	Quartet characteristic of ethyl ester methylene (Hz).
2.25	s	3H	Ar-CH	Methyl group attached to aromatic ring (C-5).

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1.36	t	3H	-CH	Triplet of the ethyl terminal methyl (Hz).

C NMR (100 MHz, CDCl)

Key diagnostic peaks include the carbonyl carbon and the distinct aromatic signals.[5]

- Carbonyl: 168.0 (Ester C=O)
- Aromatic C-NH : 149.0 (C-2, highly deshielded by N)
- Aromatic C-H / C-C: 135.5 (C-4), 131.0 (C-6), 125.5 (C-5), 116.5 (C-3), 110.5 (C-1).
- Aliphatic: 60.5 (O-CH), 20.5 (Ar-CH), 14.3 (Ethyl CH).

C. Mass Spectrometry (EI-MS)

The fragmentation pattern is dominated by the loss of the alkoxy group and the "ortho effect" typical of anthranilates.

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- Molecular Ion (M

  ): m/z 179 (Base peak or high intensity).

- Fragment [M - OEt]

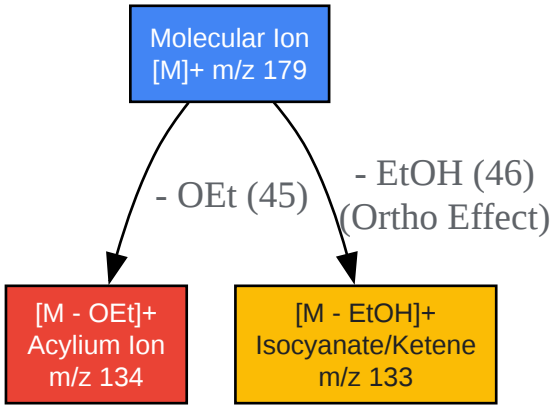
  : m/z 134 (Acylium ion, loss of -OC

  H

).

- Fragment [M - EtOH]

  : m/z 133 (Ketene-like loss via ortho-effect hydrogen transfer).



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Figure 2: Primary mass spectrometry fragmentation pathways.

Quality Control & Purity Assessment

For research or pharmaceutical use, the following purity criteria are recommended:

- HPLC Purity: >98% (Area %).
  - Column: C18 Reverse Phase.
  - Mobile Phase: Acetonitrile/Water (0.1% Formic Acid) gradient.

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- Detection: UV at 254 nm and 335 nm.

- Residual Acid: The starting material (2-amino-5-methylbenzoic acid) is the most common impurity. It can be detected via TLC (Acid stays at baseline in non-polar solvents) or by the presence of a broad OH stretch in IR at 2500–3300 cm

.

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- Compound Registry: PubChem CID 12327280. **Ethyl 2-amino-5-methylbenzoate**.[1][2][3][6][7][8] Link

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